

Application Note: High-Fidelity Preparation of Quipazine Dimaleate for Intraperitoneal Administration

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Compound of Interest

Compound Name: *Quipazine dimaleate*

CAS No.: 150323-78-7

Cat. No.: B1662243

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Abstract

This guide details the standardized protocol for formulating **Quipazine Dimaleate**, a non-selective serotonin receptor agonist (5-HT_{2A/3}), for intraperitoneal (IP) injection in rodent models. It addresses critical physicochemical challenges—specifically the acidity of the dimaleate salt and its solubility profile—to ensure consistent bioavailability and animal welfare. This protocol prioritizes the use of 0.9% saline as the vehicle while mandating pH verification to prevent peritoneal irritation.

Physicochemical Profile & Pre-Formulation Analysis

Before formulation, verify the specific salt form. Quipazine is commonly supplied as a Dimaleate salt, but mono-maleate forms exist. This protocol uses the Dimaleate specifications.

Property	Specification	Critical Note
Compound Name	Quipazine Dimaleate	Check label carefully.
CAS Number	150323-78-7 (Dimaleate)	Verify against CoA.
Molecular Weight	445.43 g/mol	Used for Molarity calculations.
Free Base MW	213.28 g/mol	Conversion Factor: 1 mg Free Base $\approx$ 2.09 mg Dimaleate.
Solubility	Water: $\sim$ 100 mM (44 mg/mL) Saline: Soluble	High solubility facilitates aqueous formulation.
Appearance	White to off-white solid	Discard if discolored (yellowing indicates oxidation).
Storage (Solid)	Room Temp (20-25°C)	Protect from light and moisture.

Scientific Rationale: The Salt Factor

Quipazine is a piperazine derivative.^{[1][2]} The dimaleate salt improves water solubility significantly compared to the free base. However, the presence of two maleic acid equivalents can lower the pH of the final solution to acidic levels (pH 3–4). Direct IP injection of acidic solutions causes abdominal writhing (false positives in behavioral tests) and peritoneal inflammation. Buffering or pH adjustment is not optional; it is a requirement for data integrity.

Protocol: Preparation of Injectable Solution

Objective: Prepare a 10 mL working solution at 1.0 mg/mL (calculated as the salt). Vehicle: 0.9% Sterile Saline (NaCl).

Materials Required

- **Quipazine Dimaleate (Solid)**^[2]
- 0.9% Sodium Chloride Injection, USP (Sterile Saline)
- 0.1 N NaOH (for pH adjustment)

- pH Meter (Micro-probe recommended) or high-sensitivity pH strips
- 0.22 μ m Syringe Filter (PES or PVDF membrane)
- Sterile 10 mL vials

Step-by-Step Workflow

Step 1: Mass Calculation & Weighing

Calculate the required mass based on the target volume and concentration.

- Target: 10 mL @ 1.0 mg/mL
- Weigh: 10.0 mg of **Quipazine Dimaleate**.
- Note: If your target dose is based on "Free Base," weigh 20.9 mg of the Dimaleate salt to achieve 10 mg of active drug equivalent.

Step 2: Solubilization

- Transfer the weighed powder into a sterile mixing vial.
- Add approximately 80% of the final volume (8 mL) of 0.9% Saline.
- Vortex gently for 30–60 seconds. The powder should dissolve readily at room temperature.
 - Troubleshooting: If particles persist, sonicate for 2 minutes at ambient temperature. Avoid heating above 37°C to prevent degradation.

Step 3: pH Verification & Adjustment (Critical)

- Measure the pH of the solution. Expect an initial pH of ~3.5–4.5 due to the maleic acid.
- Titration: Add 0.1 N NaOH dropwise while stirring.
- Target pH: 6.0 – 7.4.
 - Caution: Do not exceed pH 7.5. Quipazine free base may precipitate out of solution in alkaline environments.

- Visual Check: Ensure the solution remains perfectly clear after pH adjustment.

Step 4: Final Volume & Sterilization

- Add 0.9% Saline to bring the total volume to exactly 10.0 mL.
- Mix by inversion.
- Draw the solution into a sterile syringe.
- Attach a 0.22 µm syringe filter and dispense into a sterile, crimp-sealed injection vial.
 - Why Filter? IP injections must be sterile to prevent peritonitis. Filtration also removes any undissolved micro-particulates.

Step 5: Storage

- Immediate Use: Store at room temperature (20–25°C) for up to 4 hours.
- Short-Term: 4°C for up to 24 hours.
- Long-Term: Not Recommended. Prepare fresh daily. Quipazine in aqueous solution is subject to hydrolysis and oxidation over time.

Dosing Guidelines & Experimental Design

Dose Calculation Table

Standard injection volumes are 10 mL/kg (mice) and 1–2 mL/kg (rats).

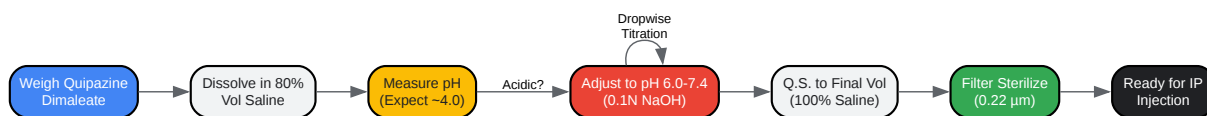
Species	Target Dose (Salt)	Concentration	Injection Vol per 100g BW	Application
Mouse	1.0 mg/kg	0.1 mg/mL	1000 µL (10 mL/kg)	Locomotor Activity
Mouse	3.0 - 5.0 mg/kg	0.3 - 0.5 mg/mL	1000 µL (10 mL/kg)	Head-Twitch Response (HTR)
Rat	1.0 mg/kg	1.0 mg/mL	0.1 mL	5-HT Behavioral Syndrome
Rat	3.0 mg/kg	3.0 mg/mL	0.1 mL	Spinal Stepping Models

Example Calculation (Mouse HTR Study)

- Subject: C57BL/6 Mouse (25 g).
- Target Dose: 5 mg/kg.
- Injection Volume: 10 mL/kg (standard for mice).
- Required Concentration:
- Injection Amount:

Visualizations

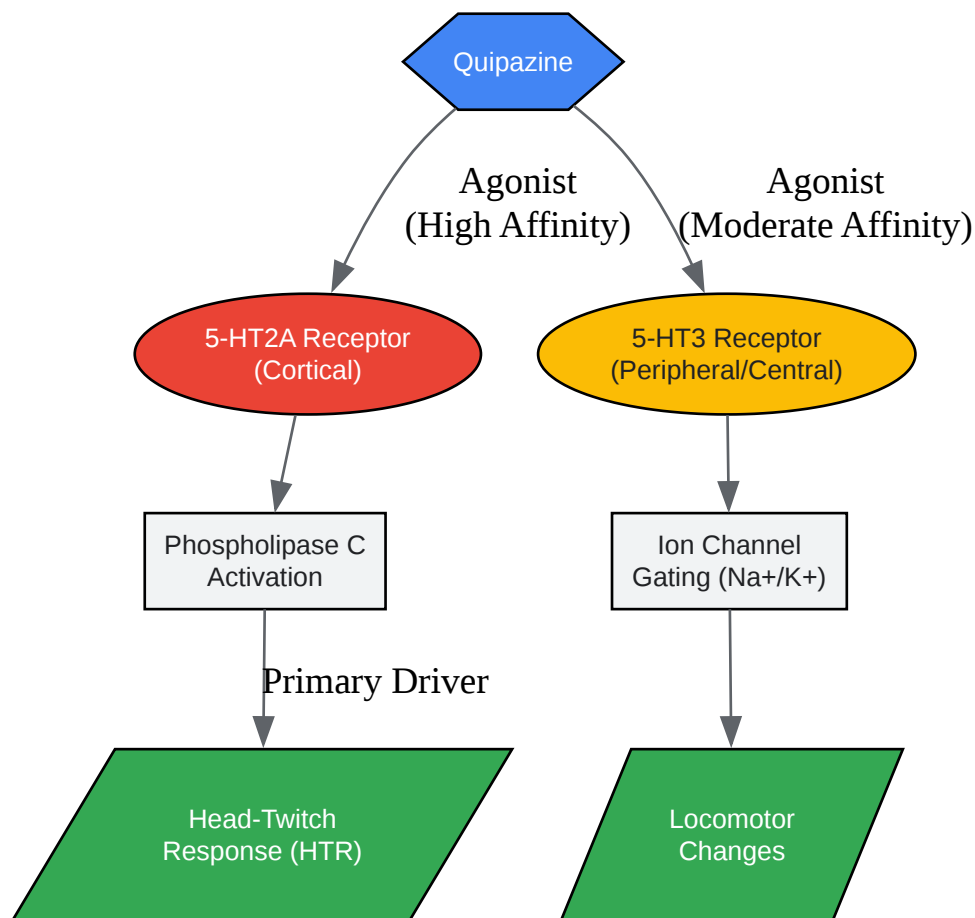
Figure 1: Preparation Workflow



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Caption: Step-by-step workflow for preparing a sterile, physiological pH Quipazine solution.

Figure 2: Mechanism of Action



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Caption: Quipazine acts primarily via 5-HT2A and 5-HT3 receptors to induce behavioral phenotypes.

Safety & Handling (E-E-A-T)

- **Toxicity:** Quipazine is toxic if swallowed or injected (Acute Tox. 3). LD50 (IP, Mouse) is approximately 100 mg/kg, but behavioral effects start at <1 mg/kg.
- **PPE:** Wear nitrile gloves, safety goggles, and a lab coat. Handle powder in a fume hood or biosafety cabinet to avoid inhalation.
- **Disposal:** Dispose of all sharps and unused solution in designated hazardous pharmaceutical waste containers.

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 5011, Quipazine. Retrieved from [[Link](#)]
- Smith, R.L., et al. (2014). Serotonergic modulation of spinal locomotor circuitry. Journal of Neuroscience, 34(12), 4231-4240.

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Sources

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- 2. Psychedelic-like Properties of Quipazine and Its Structural Analogues in Mice - PMC [pmc.ncbi.nlm.nih.gov]
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